

Essential Safety and Operational Guide for Handling (Rac)-Z-FA-FMK

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Compound of Interest

Compound Name: (Rac)-Z-FA-FMK

Cat. No.: B10775747

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(Rac)-Z-FA-FMK**. It includes detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to ensure laboratory safety and proper chemical management.

Hazard Identification and Classification

(Rac)-Z-FA-FMK is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[1]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.^[1]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[1]

It is an irreversible inhibitor of cysteine proteases.^{[2][3]}

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant gloves (e.g., Nitrile)
Eye/Face Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or goggles.
Face Shield	Recommended when handling larger quantities or when there is a risk of splashing.	
Skin and Body Protection	Laboratory Coat	Standard laboratory coat.
Respiratory Protection	Engineering Controls	A certified fume hood or other ventilated enclosure should be used.
Respirator	If engineering controls are not available or insufficient, a NIOSH-approved respirator appropriate for the concentration and quantity of the substance should be used.	

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **(Rac)-Z-FA-FMK** from receipt to use.

1. Receiving and Storage:

- Upon receipt, immediately store the unopened product at -20°C to -70°C in a manual defrost freezer.
- The lyophilized powder should be stored at -20°C, and solutions in solvent at -80°C.

- Avoid repeated freeze-thaw cycles.

2. Preparation of Stock Solution:

- All handling of the solid compound and preparation of solutions must be conducted in a certified chemical fume hood.
- To prepare a 10 mM stock solution, dissolve 1.0 mg of **(Rac)-Z-FA-FMK** in 263 µl of high-purity DMSO (>99.9%).
- Sonication may be required to fully dissolve the compound.
- Store the stock solution in small aliquots at -20°C to avoid multiple freeze-thaw cycles. The stock solution is stable for 6-8 months at -20°C.

3. Use in Experiments:

- When using in cell-based assays, do not exceed a final DMSO concentration of 0.2% to avoid cellular toxicity.
- The final working concentration for experiments can range from 50 nM to 100 µM and should be optimized for the specific experimental system.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

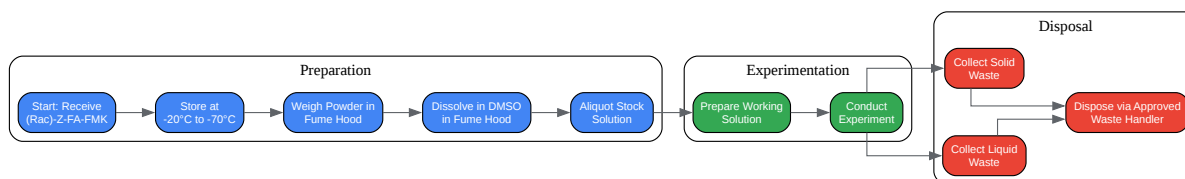
Disposal Plan

Proper disposal of **(Rac)-Z-FA-FMK** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Unused Solid (Rac)-Z-FA-FMK	Dispose of as hazardous chemical waste in a designated, labeled container.
Solutions of (Rac)-Z-FA-FMK	Collect in a designated, labeled hazardous waste container for organic solvents.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container.
Contaminated PPE (e.g., gloves)	Remove and dispose of in a designated solid hazardous waste container.

All waste must be disposed of through an approved waste disposal plant. Avoid release to the environment.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **(Rac)-Z-FA-FMK**.

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References

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